

Technical Guide: Synthesis and Characterization of 2-Methyl-5-(2-nitrophenyl)thiophene

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Compound of Interest

Compound Name: 2-Methyl-5-(2-nitrophenyl)thiophene

Cat. No.: B13239826

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Executive Summary

This technical guide details the optimized synthesis and characterization of **2-Methyl-5-(2-nitrophenyl)thiophene** (CAS: 1021257-60-2). As a 2,5-disubstituted thiophene derivative, this compound serves as a critical intermediate in the development of optoelectronic materials (e.g., conducting polymers) and pharmaceutical scaffolds. The presence of the ortho-nitro group on the phenyl ring provides a versatile handle for subsequent reduction to an amine, enabling the synthesis of complex fused heterocycles such as thieno[3,2-b]indoles.

The protocol described herein utilizes a Suzuki-Miyaura Cross-Coupling strategy, selected for its high regioselectivity, mild conditions, and tolerance of the nitro functional group.

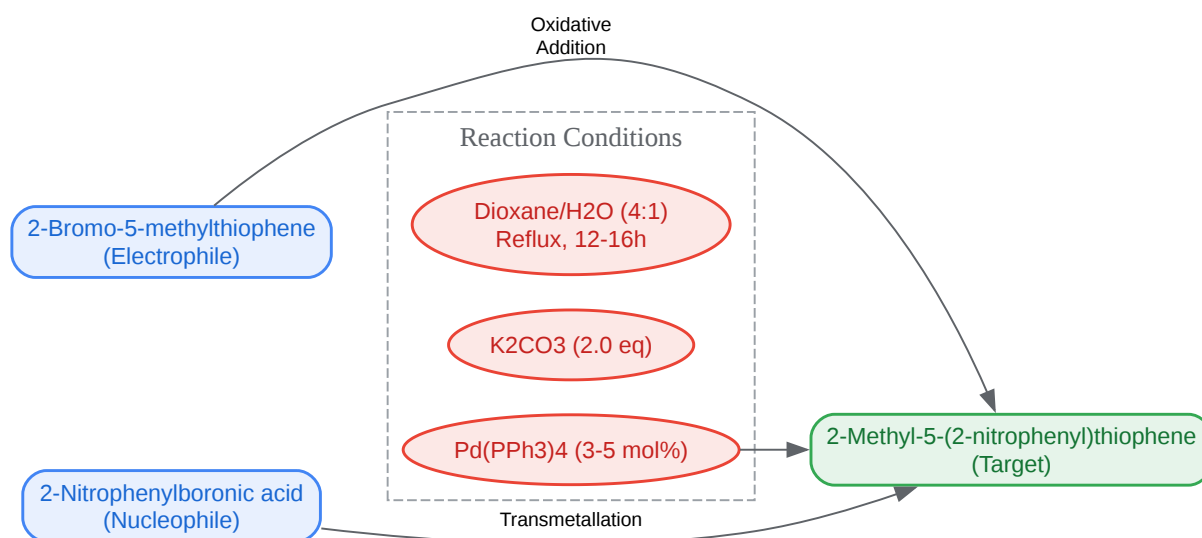
Retrosynthetic Analysis & Strategy

To synthesize **2-Methyl-5-(2-nitrophenyl)thiophene** (3), a convergent strategy is employed. The biaryl C–C bond is disconnected, revealing two primary precursors: an organoboron species and an aryl halide.

Strategic Choice:

- Electrophile: 2-Bromo-5-methylthiophene (1). The thiophene ring is electron-rich, making the C–Br bond susceptible to oxidative addition by Palladium(0).
- Nucleophile: 2-Nitrophenylboronic acid (2). The boronic acid is stable, commercially available, and the nitro group at the ortho position, while sterically demanding, remains compatible with standard Suzuki conditions.

Reaction Scheme:



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Figure 1: Retrosynthetic disconnection and forward synthesis plan.

Experimental Protocol

Materials and Reagents

Reagent	MW (g/mol)	Equiv.[1]	Amount	Role
2-Bromo-5-methylthiophene	177.06	1.0	1.77 g (10 mmol)	Substrate
2-Nitrophenylboronic acid	166.93	1.2	2.00 g (12 mmol)	Coupling Partner
Pd(PPh ₃) ₄	1155.56	0.03	346 mg	Catalyst
Potassium Carbonate (K ₂ CO ₃)	138.21	2.0	2.76 g	Base
1,4-Dioxane	-	-	40 mL	Solvent
Distilled Water	-	-	10 mL	Co-solvent

Step-by-Step Procedure

Step 1: Inert Atmosphere Setup

- Equip a 100 mL two-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a rubber septum.
- Flame-dry the glassware under vacuum and backfill with Argon (Ar) or Nitrogen (N₂) three times to remove moisture and oxygen. Critical: Oxygen poisons the Pd(0) catalyst.

Step 2: Reagent Addition

- Under a positive pressure of Argon, add 2-Bromo-5-methylthiophene (1.77 g) and 2-Nitrophenylboronic acid (2.00 g) to the flask.
- Add 1,4-Dioxane (40 mL) and degassed Water (10 mL).
- Add K₂CO₃ (2.76 g).
- Degas the mixture by bubbling Argon through the solution for 15 minutes.

Step 3: Catalysis Initiation

- Add Tetrakis(triphenylphosphine)palladium(0) (346 mg) quickly to minimize air exposure.
- Heat the reaction mixture to 90–100 °C (gentle reflux) in an oil bath.
- Monitor the reaction via TLC (Hexane:Ethyl Acetate 9:1). The starting bromide ($R_f \sim 0.8$) should disappear, and a new fluorescent spot ($R_f \sim 0.5$) should appear. Typical reaction time is 12–16 hours.

Step 4: Workup

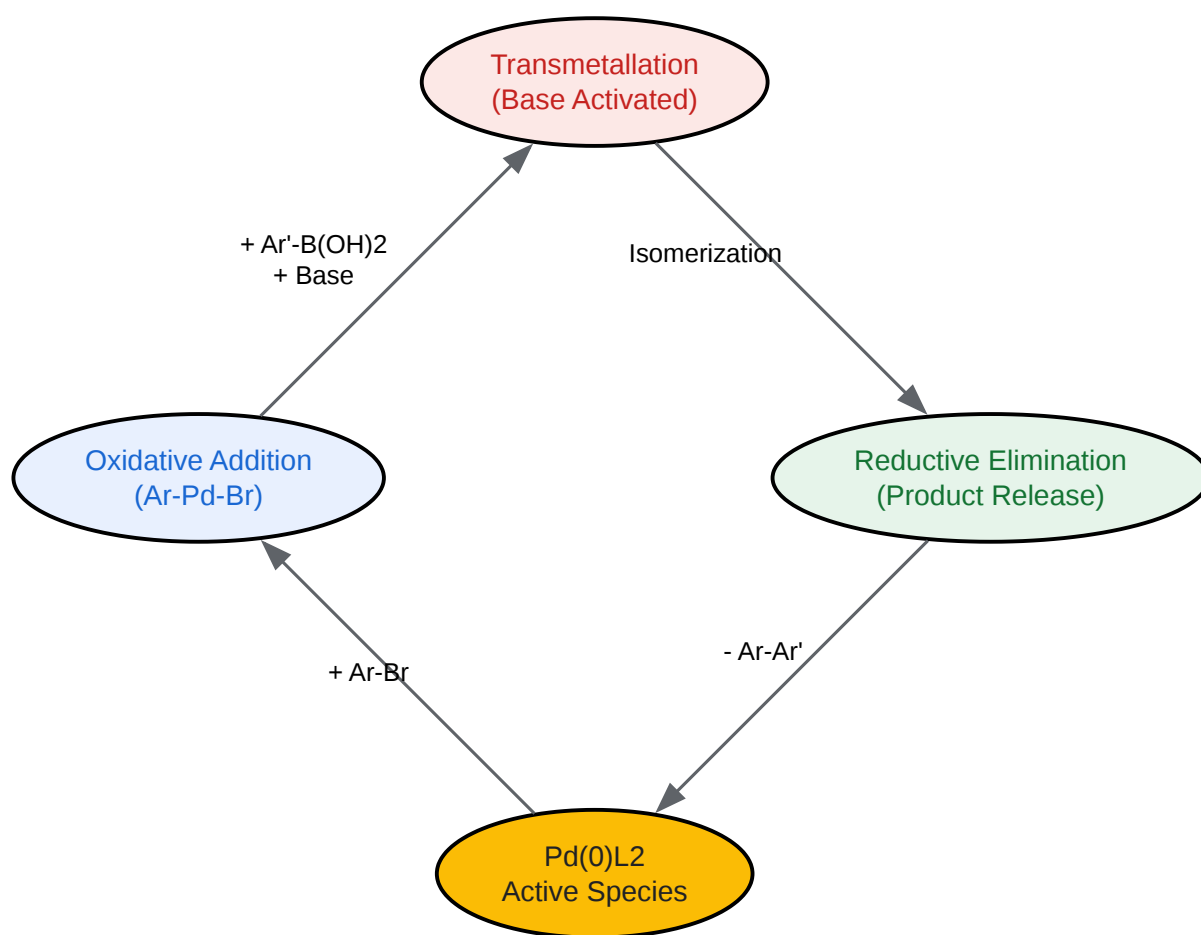
- Cool the mixture to room temperature.
- Filter through a pad of Celite to remove Palladium black; wash the pad with Ethyl Acetate (3 x 20 mL).
- Transfer the filtrate to a separatory funnel.^[2] Wash with water (2 x 30 mL) and brine (1 x 30 mL).
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield a crude dark oil/solid.

Step 5: Purification

- Purify via Flash Column Chromatography on silica gel (230-400 mesh).
- Eluent: Gradient from 100% Hexane to 5% Ethyl Acetate in Hexane.
- Collect fractions containing the product. Evaporate solvent to obtain **2-Methyl-5-(2-nitrophenyl)thiophene** as a yellow solid.

Mechanistic Insight: The Catalytic Cycle

Understanding the mechanism is vital for troubleshooting. The sterically hindered 2-nitrophenyl group may slow down the transmetallation step, requiring the elevated temperature (reflux).



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Figure 2: Suzuki-Miyaura Catalytic Cycle for sterically hindered biaryl synthesis.

Characterization & Validation

The following data represents the expected spectroscopic signature for the purified compound.

Proton NMR (1H NMR, 400 MHz, CDCl3)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.98	Doublet (d)	1H	Ar-H (3')	Ortho to Nitro group (Deshielded)
7.65	Triplet (t)	1H	Ar-H (5')	Para to Nitro group
7.55	Triplet (t)	1H	Ar-H (4')	Meta to Nitro group
7.48	Doublet (d)	1H	Ar-H (6')	Ortho to Thiophene linkage
6.95	Doublet (d)	1H	Th-H (4)	Thiophene proton (adj. to aryl)
6.70	Doublet (d)	1H	Th-H (3)	Thiophene proton (adj. to methyl)
2.51	Singlet (s)	3H	-CH ₃	Methyl group on Thiophene

Mass Spectrometry (GC-MS / ESI)

- Molecular Formula: C₁₁H₉NO₂S
- Calculated MW: 219.26 g/mol
- Expected Ion: [M]⁺ at m/z 219.1 or [M+H]⁺ at m/z 220.1.
- Fragmentation: Loss of -NO₂ (M-46) is a common fragmentation pathway for nitroaromatics.

Physical Properties

- Appearance: Yellow crystalline solid.[\[3\]](#)

- Melting Point: Expected range 60–65 °C (Based on structural analogues like 2-(2-nitrophenyl)thiophene).

Safety & Handling

- Nitro Compounds: Although stable, nitroaromatics can be energetic. Avoid excessive heat during rotary evaporation.^[2]
- Thiophenes: Many thiophene derivatives have a distinct, sulfurous odor and can be mild irritants. Handle in a well-ventilated fume hood.
- Palladium Residues: Heavy metal waste must be segregated and disposed of according to environmental regulations.

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